

# A Comprehensive Technical Guide to the Physical Characteristics of DL-alpha-Tocopherol-13C3

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## Compound of Interest

Compound Name: *DL-alpha-Tocopherol-13C3*

Cat. No.: *B12053665*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical characteristics of **DL-alpha-Tocopherol-13C3**. While this document focuses on the  $^{13}\text{C}_3$  isotopically labeled form of DL-alpha-Tocopherol, it is important to note that the physical properties, with the exception of molecular weight, are virtually identical to the more extensively studied unlabeled DL-alpha-Tocopherol. The data presented herein is primarily based on the unlabeled compound, with the key distinction of the calculated molecular weight for the  $^{13}\text{C}_3$  variant explicitly stated.

## Core Physical and Chemical Properties

**DL-alpha-Tocopherol-13C3** is a synthetic, stable isotope-labeled form of Vitamin E, a fat-soluble antioxidant. The presence of three  $^{13}\text{C}$  atoms provides a valuable tool for metabolic research, enabling its differentiation from endogenous tocopherols in biological systems.

## Data Presentation: A Tabulated Summary

For ease of reference and comparison, the quantitative physical data for DL-alpha-Tocopherol are summarized in the table below.

Property	Value	Citations
Molecular Formula	C <sub>26</sub> <sup>13</sup> C <sub>3</sub> H <sub>50</sub> O <sub>2</sub>	
Molecular Weight	433.73 g/mol	
Appearance	Clear, colorless to pale yellow or yellowish-brown, viscous oily liquid.[1][2][3]	[1][2][3]
Melting Point	2.5 - 4 °C	[2][3][4][5][6]
Boiling Point	200 - 220 °C at 0.1 mmHg	[2][3][4][7]
Density	~0.950 g/mL at 20 °C	[3][4][8]
Refractive Index	1.503 - 1.507 at 20 °C	[9]
Solubility	Insoluble in water; Soluble in ethanol, ether, acetone, chloroform, and vegetable oils.[7][8][10]	[7][8][10]
Stability	Sensitive to air and light; oxidizes and darkens on exposure.[2][3]	[2][3]
Storage	Store at 2-8 °C, protected from light and air.[9][11]	[9][11]

## Experimental Protocols

The following sections detail the methodologies for determining the key physical characteristics of viscous, oily compounds like **DL-alpha-Tocopherol-13C3**.

### Determination of Melting Point (Slip Melting Point Method)

Given the low melting point and oily nature of tocopherols, the slip melting point method is a suitable technique.

**Apparatus:**

- Capillary tubes (1 mm internal diameter)
- Thermometer with 0.1 °C divisions
- Water bath with a stirrer and controlled heating
- Refrigerator

**Procedure:**

- Melt the **DL-alpha-Tocopherol-13C3** sample to a completely liquid state.
- Draw the molten sample into several capillary tubes to a height of approximately 10 mm.
- Solidify the sample by placing the capillary tubes in a refrigerator at 4-8 °C for at least 16 hours.
- Attach the capillary tubes to a thermometer, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer in a water bath, with the water level above the top of the sample.
- Begin heating the water bath at a rate of approximately 1 °C per minute, with constant stirring.
- The temperature at which the solidified fat column begins to rise in the capillary tube is recorded as the slip melting point.
- The average of multiple determinations is reported.

## Determination of Boiling Point at Reduced Pressure

Due to the high boiling point of tocopherols, distillation is performed under reduced pressure to prevent decomposition.

**Apparatus:**

- Distillation flask with a side arm
- Condenser
- Receiving flask
- Thermometer
- Vacuum pump and manometer
- Heating mantle

Procedure:

- Place a sample of **DL-alpha-Tocopherol-13C3** into the distillation flask along with a few boiling chips.
- Assemble the distillation apparatus, ensuring all joints are properly sealed.
- Gradually apply a vacuum to the system, reducing the pressure to the desired level (e.g., 0.1 mmHg).
- Begin heating the distillation flask gently with the heating mantle.
- Record the temperature at which the liquid boils and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded pressure.

## Determination of Solubility

The solubility of **DL-alpha-Tocopherol-13C3** in various solvents is determined by direct observation.

Apparatus:

- Test tubes with stoppers
- Vortex mixer
- Graduated pipettes

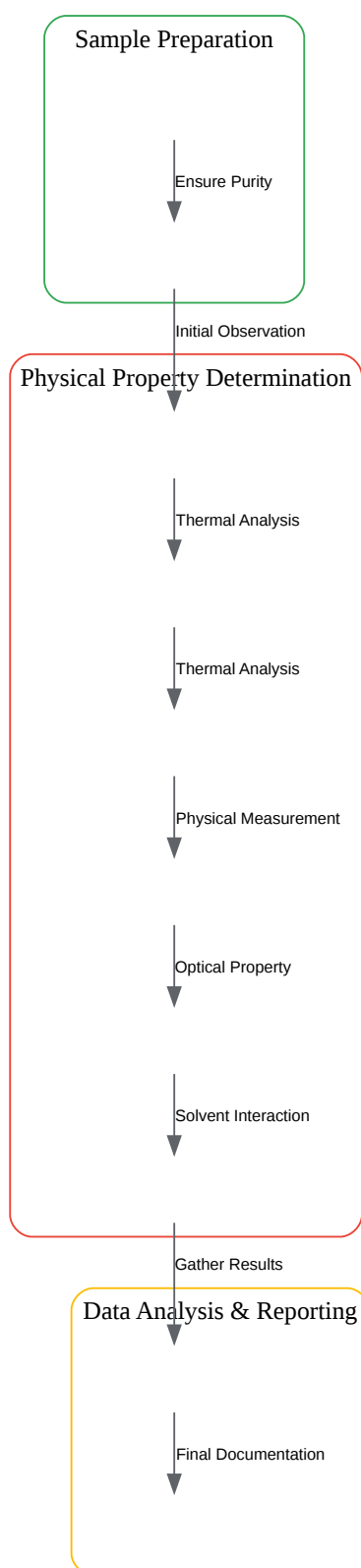
#### Procedure:

- Add a known volume (e.g., 1 mL) of **DL-alpha-Tocopherol-13C3** to a series of test tubes.
- To each test tube, add a specific volume (e.g., 5 mL) of a different solvent (e.g., water, ethanol, acetone, chloroform, vegetable oil).
- Stopper the test tubes and vortex for 1-2 minutes to ensure thorough mixing.
- Allow the mixtures to stand and observe for phase separation or the formation of a clear, homogeneous solution.
- Record the solubility as "insoluble" if two distinct phases remain, "soluble" if a single clear phase is formed, and "sparingly soluble" if the sample dissolves partially or forms a cloudy solution.

## Mandatory Visualizations

### Experimental Workflow for Physical Characterization

The following diagram illustrates a typical workflow for the physical characterization of a viscous, oily substance like **DL-alpha-Tocopherol-13C3**.

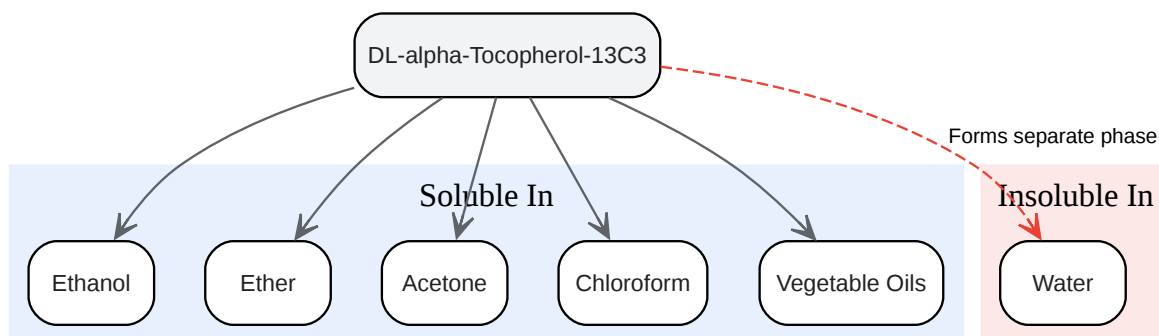


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*Experimental workflow for physical characterization.*

## Solubility Profile of DL-alpha-Tocopherol-13C3

This diagram illustrates the solubility characteristics of **DL-alpha-Tocopherol-13C3** in a hierarchical manner.



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Solubility profile of **DL-alpha-Tocopherol-13C3**.

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